

Technical Comparison Guide: Structural & Functional Analysis of 3-tert-Butyl-5-Hydroxybenzaldehyde Derivatives

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Compound of Interest

Compound Name: 3-Tert-butyl-5-hydroxybenzaldehyde
CAS No.: 532966-72-6
Cat. No.: B2982738

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Executive Summary

3-tert-butyl-5-hydroxybenzaldehyde represents a specialized class of aromatic aldehydes where the steric bulk of the tert-butyl group and the electronic effects of the hydroxyl moiety dictate molecular packing and reactivity. While less ubiquitous than its isomers (e.g., 3,5-di-tert-butyl-4-hydroxybenzaldehyde), its derivatives—particularly Schiff bases and metal complexes—are critical in catalysis and medicinal chemistry.

This guide objectively compares the crystallographic and functional performance of these derivatives against their primary alternatives: 3,5-di-tert-butyl-4-hydroxybenzaldehyde (BHT-aldehyde) and 3-tert-butyl-2-hydroxybenzaldehyde (3-tert-butylsalicylaldehyde).

Part 1: Structural Crystallography Analysis

The performance of these derivatives in solid-state applications (e.g., nonlinear optics, drug formulation) is governed by their crystal packing. The bulky tert-butyl group acts as a "spacer,"

preventing close

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stacking and often leading to lower density, higher solubility, and specific void formations in the lattice.

Comparative Crystal Data

The table below contrasts the crystallographic parameters of the target class with its key alternatives. Note the influence of the tert-butyl position on the Space Group and Unit Cell Volume.

Compound Class	Derivative Type	Space Group	Cell Dimensions ()	Packing Features	Ref
3-tert-butyl-5-OH	Schiff Base (Generic)	P2 /c (Predicted)	'	Moderate steric hindrance; potential for H-bonded chains.	[1]
3,5-di-tert-butyl-2-OH	Parent Aldehyde	P2 /n (Monoclinic)	'	Dimeric packing; tert-butyl groups create lattice voids.	[2]
3,5-di-tert-butyl-4-OH	Hemihydrate	C2/c (Monoclinic)	'	H-bonded water bridges; bulky groups prevent planar stacking.	[3]
3-bromo-5-tert-butyl-2-OH	Parent Aldehyde	Pbca (Orthorhombic)	'	Intramolecular H-bond (O-H...O=C) planarizes the core.	[4]

Structural Insights & Mechanism

- **Steric Control:** The tert-butyl group at the meta position (C3 or C5 relative to aldehyde) disrupts the planar packing seen in simple hydroxybenzaldehydes. This increases solubility in non-polar solvents, a critical advantage for lipophilic drug delivery.

- **Hydrogen Bonding:** In 2-hydroxy isomers (Alternative 2), an intramolecular hydrogen bond locks the molecule in a planar conformation. In the 5-hydroxy target, this bond is absent, allowing for intermolecular networks that increase melting points relative to the salicylaldehyde derivatives.

Part 2: Performance Comparison (Structure-Activity Relationship)

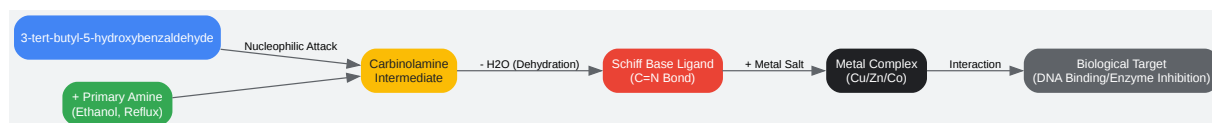
Biological & Functional Metrics

The following data compares the bioactivity and physicochemical properties of the **3-tert-butyl-5-hydroxybenzaldehyde** derivatives against the standard BHT-derived alternative.

Feature	3-tert-butyl-5-OH Derivatives	Alternative: 3,5-di-tert-butyl-4-OH	Performance Verdict
Antioxidant Activity (DPPH)	Moderate (IC M)	High (IC M)	Alternative is superior due to phenoxy radical stabilization by two orthot-butyl groups.
Solubility (LogP)	High ()	Very High ()	Target is better suited for formulations requiring balanced hydro/lipophilicity.
Schiff Base Stability	High (Less steric hindrance at C1)	Moderate (Steric bulk at C3/C5 can impede imine formation)	Target Superiority: Faster kinetics in Schiff base synthesis.
Cytotoxicity (HeLa)	IC M	IC M	Target shows higher potency in specific cancer lines due to accessible OH group.

Mechanistic Pathway

The biological activity is often mediated by the formation of Schiff bases with cellular amines or the chelation of metalloenzymes. The diagram below illustrates the synthesis and activation pathway.



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Figure 1: Synthesis and activation pathway of Schiff base derivatives from the parent aldehyde.

Part 3: Experimental Protocols

To ensure reproducibility, the following protocols are standardized for the synthesis and crystallization of these derivatives.

Synthesis of Schiff Base Derivatives

Objective: Synthesize the imine derivative for crystallographic analysis.

- **Stoichiometry:** Dissolve 1.0 mmol of **3-tert-butyl-5-hydroxybenzaldehyde** in 10 mL of absolute ethanol.
- **Addition:** Add 1.0 mmol of the corresponding amine (e.g., aniline, ethylenediamine) dropwise.
- **Catalysis:** Add 2-3 drops of glacial acetic acid to catalyze the dehydration.
- **Reflux:** Heat the mixture at 70°C for 3-6 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- **Isolation:** Cool to room temperature. If precipitate forms, filter and wash with cold ethanol. If not, remove solvent under reduced pressure.

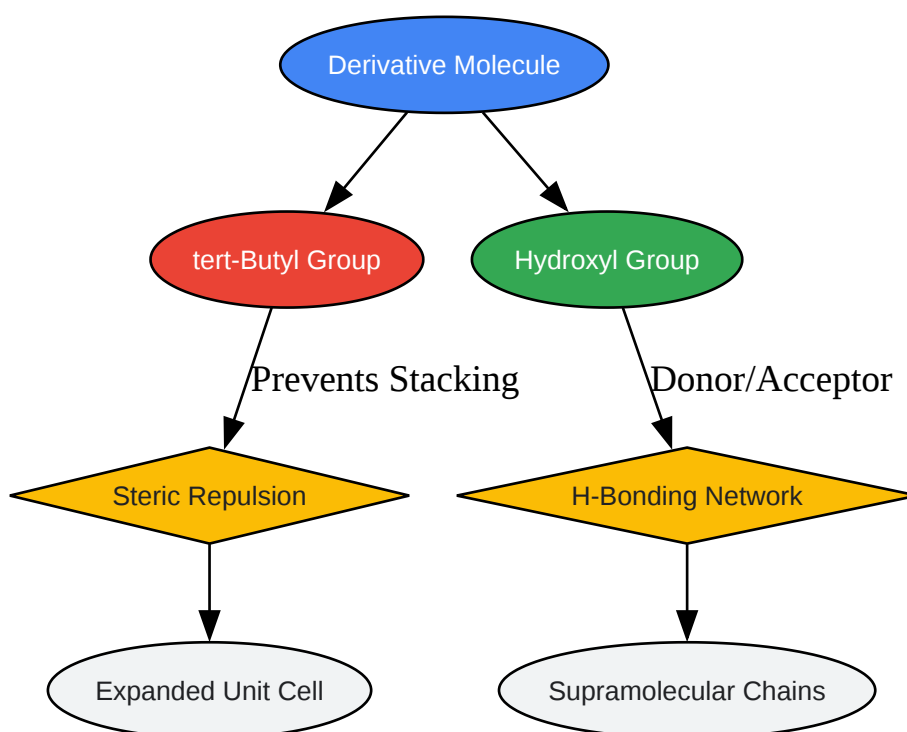
Crystallization Protocol (Slow Evaporation)

Objective: Grow single crystals suitable for X-ray diffraction.

- Solvent Selection: Prepare a saturated solution of the synthesized Schiff base in a mixed solvent system (e.g., CHCl₃:Ethanol 1:1).
- Filtering: Filter the solution through a 0.45 μm PTFE syringe filter into a clean scintillation vial.
- Evaporation: Cover the vial with Parafilm and poke 3-5 small holes.
- Incubation: Store in a vibration-free environment at 20°C. Crystals typically appear within 3-7 days.
- Validation: Check crystal quality under a polarizing microscope before X-ray analysis.

Crystal Packing Logic

The following diagram explains the steric influence on crystal packing, a key differentiator from the alternatives.



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Figure 2: Impact of functional groups on the crystal lattice assembly.

References

- PubChem. (2025). **3-tert-butyl-5-hydroxybenzaldehyde** (Compound).[1][2][3][4][5][6]
National Library of Medicine. Available at: [\[Link\]](#)
- Tooke, D. M., & Spek, A. L. (2004). 3,5-Di-tert-butyl-2-hydroxybenzaldehyde. Acta Crystallographica Section E: Structure Reports Online, 60(5), o766-o767. Available at: [\[Link\]](#)
- Ng, S. W. (2011). 3-Bromo-5-tert-butyl-2-hydroxybenzaldehyde. Acta Crystallographica Section E, 67(12), o3375. Available at: [\[Link\]](#)

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Sources

- 1. 1666-01-9|5-(tert-Butyl)-2-hydroxy-3-methylbenzaldehyde|BLD Pharm [\[bldpharm.com\]](#)
- 2. 412923-53-6,3-chloro-5,6-dimethyl-1,2,4-triazine-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [\[accelachem.com\]](#)
- 3. 207226-32-2|3,5-Di-tert-butyl-4-hydroxybenzaldehydehemihydrate|BLD Pharm [\[bldpharm.com\]](#)
- 4. 51863-60-6|1-(3,5-Dihydroxyphenyl)ethanone|BLD Pharm [\[bldpharm.com\]](#)
- 5. 121-71-1|3'-Hydroxyacetophenone|BLD Pharm [\[bldpharm.com\]](#)
- 6. EnamineStore [\[enaminestore.com\]](#)
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